In-Depth Technical Guide to [(2S)-2-amino-2-phenylethyl]dimethylamine

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Compound of Interest

Compound Name:	*[(2S)-2-amino-2-phenylethyl]dimethylamine*
CAS No.:	*702699-84-1*
Cat. No.:	*B1353325*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

[(2S)-2-amino-2-phenylethyl]dimethylamine, also known as (1S)-N',N'-dimethyl-1-phenylethane-1,2-diamine, is a chiral diamine that serves as a valuable building block in synthetic organic chemistry. Its structural features, particularly the stereogenic center and the presence of both a primary and a tertiary amine, make it a versatile intermediate in the development of complex molecules, most notably in the pharmaceutical industry. This guide provides a comprehensive overview of its commercial availability, chemical properties, and its primary application as a precursor in the synthesis of Central Nervous System (CNS) active compounds.

Commercial Availability and Properties

[(2S)-2-amino-2-phenylethyl]dimethylamine is commercially available from several fine chemical suppliers, typically intended for laboratory research and development purposes.

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Table 1: Commercial Suppliers and Product Specifications

Supplier	Catalog Number	Purity	Form
CymitQuimica	Indagoo	≥95%	Liquid
Chem-Impex	23435	≥95% (HPLC)	Colorless Liquid
MedChemExpress	HY-W015155	99.79%	Liquid

Table 2: Physicochemical Properties

Property	Value	Reference
Molecular Formula	$C_{10}H_{16}N_2$	--INVALID-LINK--
Molecular Weight	164.25 g/mol	--INVALID-LINK--
Appearance	Colorless to light yellow liquid	--INVALID-LINK--, --INVALID-LINK--
Boiling Point	93 - 97 °C / 8 mmHg	--INVALID-LINK--
Storage Conditions	0-8°C or -20°C for long-term storage	--INVALID-LINK--, --INVALID-LINK--

Synthesis and Applications in Drug Development

The primary utility of **[(2S)-2-amino-2-phenylethyl]dimethylamine** lies in its role as a chiral intermediate for the synthesis of pharmacologically active molecules. The phenethylamine scaffold is a common feature in many CNS-active drugs. The specific (2S) configuration of this diamine is crucial for achieving the desired stereochemistry in the final drug product, which in turn is critical for its efficacy and safety profile.

Role as a Precursor for CNS Stimulants

A notable application of the racemic mixture, dl-2-dimethylamino-2-phenylethylamine, is as a starting material in the synthesis of novel CNS stimulants. A patented synthetic route utilizes

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this diamine to produce 5-amino-3-[2-(dimethylamino)-2-phenylethyl]-1,2,3-oxadiazolium salts, which have demonstrated CNS stimulant properties.[1]

Logical Workflow for Synthesis of CNS Agents

The general workflow for utilizing **[(2S)-2-amino-2-phenylethyl]dimethylamine** in the synthesis of a target CNS agent involves its reaction with a suitable electrophile to modify the primary amine, followed by further synthetic transformations.

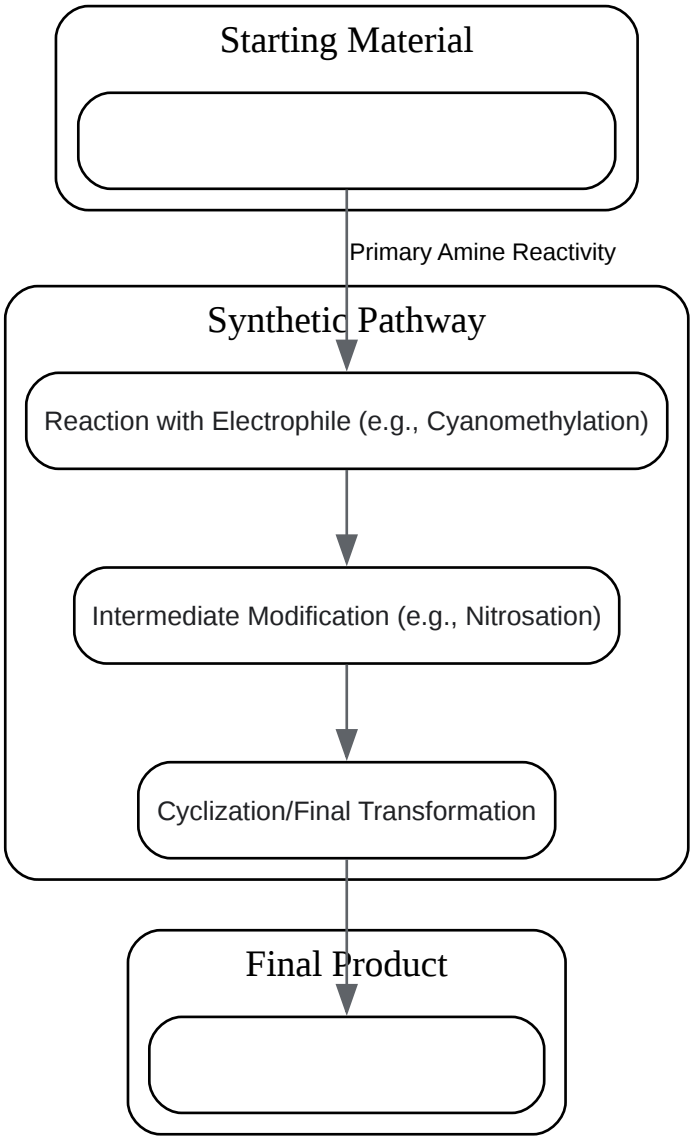

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Figure 1. Generalized synthetic workflow. (Max Width: 760px)

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Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **[(2S)-2-amino-2-phenylethyl]dimethylamine** are not readily available in public literature, a general understanding of its use as a reactant can be gleaned from patent literature. The following is a representative, generalized protocol based on the synthesis of a downstream product.

Protocol: Synthesis of d,l-5-Amino-3-[2-(dimethylamino)-2-phenylethyl]-1,2,3-oxadiazolium chloride[1]

- Materials:
  - dl-2-dimethylamino-2-phenylethylamine dihydrochloride
  - Formaldehyde (37% aqueous solution)
  - Potassium cyanide
  - Hydrochloric acid (concentrated)
  - Sodium nitrite
  - Sodium hydroxide solution
  - Water
  - Organic solvent (e.g., diethyl ether)
- Procedure:
  - Free-Basing of the Diamine: Dissolve dl-2-dimethylamino-2-phenylethylamine dihydrochloride in water. Adjust the pH to 10 with sodium hydroxide solution to obtain the free base. Extract the free base into an organic solvent and dry the organic layer. Remove the solvent under reduced pressure.
  - Cyanomethylation: To a cooled solution of the free base in a suitable solvent, add a solution of formaldehyde and potassium cyanide in water while maintaining a low temperature. Stir the reaction mixture for a specified period.

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- Work-up and Isolation of Intermediate: After the reaction is complete, separate the organic layer, and extract the aqueous layer with an organic solvent. Combine the organic layers, wash with brine, and dry over a suitable drying agent. Concentrate the solution to obtain the crude [[2-(dimethylamino)-2-phenylethyl]amino]acetonitrile.

- Nitrosation: Dissolve the crude intermediate in aqueous hydrochloric acid and cool the solution. Add a solution of sodium nitrite in water dropwise while maintaining a low temperature. Stir the mixture for a designated time.

- Formation of the Oxadiazolium Salt: The resulting solution containing the nitroso-nitrile intermediate can then be treated with a strong acid to facilitate the formation of the d,l-5-amino-3-[2-(dimethylamino)-2-phenylethyl]-1,2,3-oxadiazolium chloride.

Note: This is a generalized procedure based on a patent and should be adapted and optimized with appropriate safety precautions in a laboratory setting. The synthesis of the specific (2S)-enantiomer would require an enantioselective synthesis of the starting diamine or a chiral resolution step.

Potential Signaling Pathways and Mechanism of Action

The direct biological activity and mechanism of action of **[(2S)-2-amino-2-phenylethyl]dimethylamine** are not well-documented in publicly available literature. Its primary role is that of a synthetic intermediate. However, the broader class of phenethylamines is known to interact with various targets within the central nervous system. Derivatives of phenethylamine can act as agonists or antagonists at various neurotransmitter receptors, or as reuptake inhibitors or releasing agents of monoamines like dopamine, norepinephrine, and serotonin.

Given its use in the synthesis of CNS stimulants, it is plausible that the final products derived from **[(2S)-2-amino-2-phenylethyl]dimethylamine** would interact with monoaminergic systems. A hypothetical signaling pathway for a downstream CNS stimulant is depicted below.

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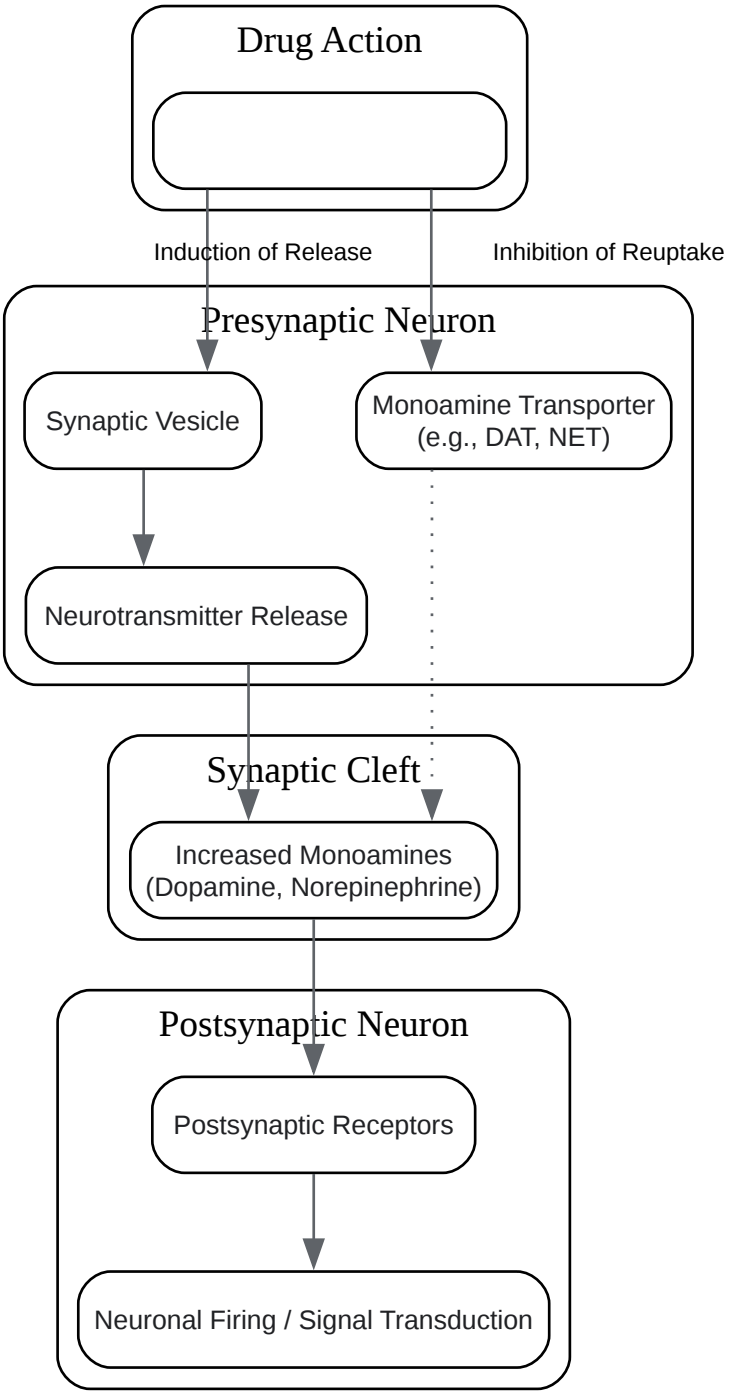

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Figure 2. Hypothetical signaling pathway for a CNS stimulant. (Max Width: 760px)

Conclusion

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[(2S)-2-amino-2-phenylethyl]dimethylamine is a commercially available chiral building block with significant potential in the synthesis of CNS-active pharmaceuticals. While detailed public information on its own biological activity is scarce, its utility as a precursor is established. Further research into the enantioselective synthesis of this diamine and its application in the development of novel therapeutics could be a promising avenue for drug discovery professionals. Researchers utilizing this compound should rely on supplier-provided specifications for quality and purity and consult relevant patent literature for insights into its synthetic applications.

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References

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